

# Ruxolitinib Solubility in DMSO: A Technical Support Guide

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## Compound of Interest

Compound Name: *Ruxolitinib*

Cat. No.: *B1666119*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility issues with **Ruxolitinib** in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Ruxolitinib** in DMSO?

A1: The reported solubility of **Ruxolitinib** in DMSO varies across different suppliers and forms of the compound (free base vs. phosphate salt). It is crucial to consult the certificate of analysis (CofA) provided with your specific batch. Below is a summary of reported solubility data:

### **Ruxolitinib** (Free Base) Solubility in DMSO

Supplier/Source	Reported Solubility (mg/mL)	Reported Solubility (mM)
Selleck Chemicals	300 mg/mL[1]	979.2 mM[1]
MedChemExpress	≥ 100 mg/mL[2]	≥ 326.40 mM[2]
Selleck Chemicals	61 mg/mL[1]	199.1 mM[1]
Tocris Bioscience	30.64 mg/mL	100 mM
Cell Signaling Technology	28 mg/mL[3]	~91.4 mM
APExBIO	≥ 15.32 mg/mL	>10 mM[4]
Cayman Chemical	~5 mg/mL[5]	~16.3 mM

#### **Ruxolitinib** Phosphate Solubility in DMSO

Supplier/Source	Reported Solubility (mg/mL)	Reported Solubility (mM)
Selleck Chemicals	81 mg/mL[6]	200.31 mM[6]
Cayman Chemical	~33 mg/mL[7]	~81.6 mM

Q2: I am observing a lower solubility than what is reported. What are the common causes?

A2: Several factors can contribute to lower than expected solubility of **Ruxolitinib** in DMSO:

- **Water Content in DMSO:** DMSO is hygroscopic and can absorb moisture from the air. The presence of water in DMSO can significantly decrease the solubility of **Ruxolitinib**. [1][6] It is highly recommended to use fresh, anhydrous, high-purity DMSO.
- **Compound Purity and Form:** The purity of the **Ruxolitinib** and whether it is the free base or a salt form (e.g., phosphate) will affect its solubility. [8] Different crystal polymorphs of the API can also exhibit different solubility characteristics. [8]
- **Temperature:** Solubility can be temperature-dependent. Gentle warming can aid dissolution.

- Dissolution Technique: Insufficient mixing or time can lead to incomplete dissolution.

Q3: My **Ruxolitinib**/DMSO solution appears cloudy or has precipitates. What should I do?

A3: Cloudiness or precipitation indicates that the compound is not fully dissolved or has precipitated out of solution. Here are some troubleshooting steps:

- Gentle Warming: Warm the solution in a water bath at 37°C for 10-15 minutes.[\[4\]](#)
- Sonication: Use an ultrasonic bath to aid in the dissolution process.[\[4\]](#)
- Vortexing: Ensure the solution is mixed thoroughly by vortexing.
- Fresh DMSO: If the above steps do not resolve the issue, consider preparing a fresh solution using a new, unopened bottle of anhydrous DMSO.

Q4: How should I store my **Ruxolitinib** stock solution in DMSO?

A4: To ensure the stability and potency of your **Ruxolitinib** stock solution, follow these storage guidelines:

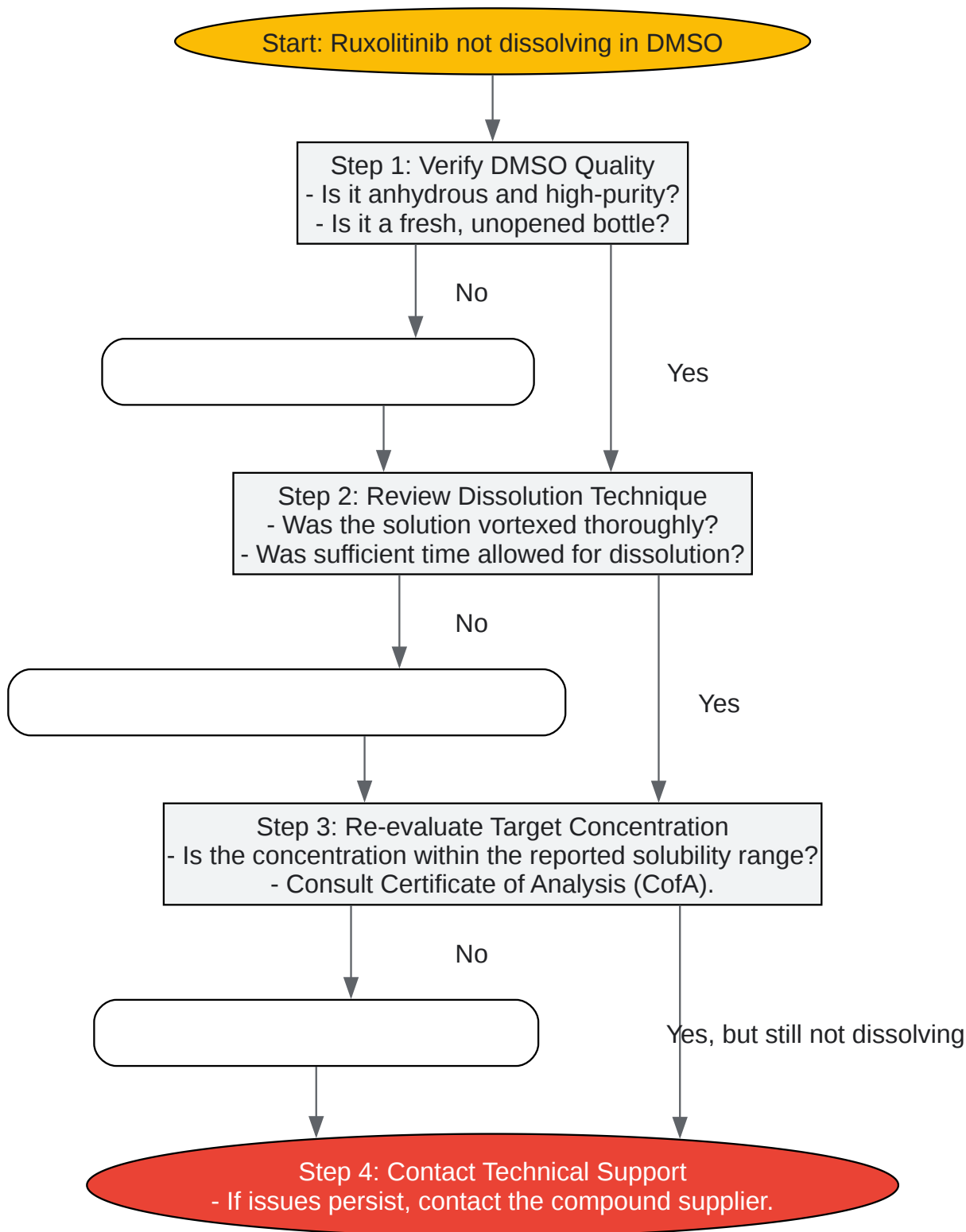
- Short-term storage: Store at -20°C for up to one to three months.[\[3\]](#)[\[9\]](#)
- Long-term storage: For storage longer than a few months, it is recommended to store at -80°C for up to six months or a year.[\[6\]](#)[\[9\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, it is best practice to aliquot the stock solution into smaller, single-use volumes.[\[3\]](#)[\[6\]](#)

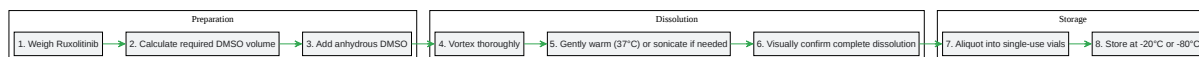
## Troubleshooting Guide

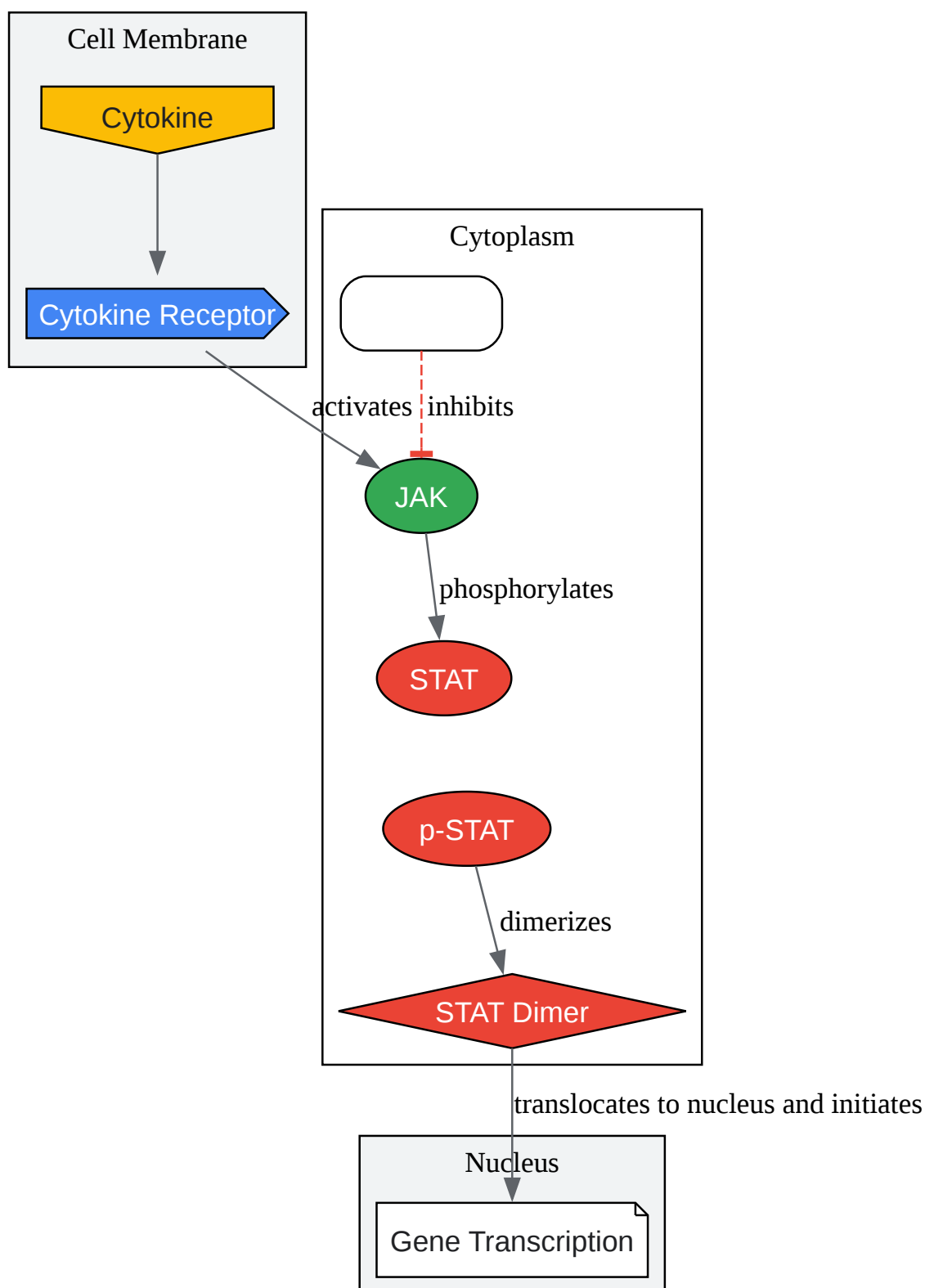
This guide provides a systematic approach to resolving common solubility issues with **Ruxolitinib** in DMSO.

### Problem: **Ruxolitinib** powder is not dissolving in DMSO at the desired concentration.

Workflow for Troubleshooting **Ruxolitinib** Solubility Issues







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